

How to handle TRAP-14 amide storage and stability

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Compound of Interest

Compound Name: TRAP-14 amide

Cat. No.: B13398968

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TRAP-14 Amide Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the storage, stability, and handling of **TRAP-14 amide**.

Frequently Asked Questions (FAQs)

Q1: What is **TRAP-14 amide**?

TRAP-14 (Thrombin Receptor Activating Peptide 14) is a synthetic 14-amino acid peptide with the sequence SFLLRNPNDKYEPF-NH₂. It acts as a potent agonist of the Protease-Activated Receptor 1 (PAR-1), mimicking the action of thrombin in activating platelets and other cells.^[1] It is widely used in research to study platelet aggregation, signal transduction, and various cellular responses mediated by PAR-1.

Q2: What is the primary mechanism of action for TRAP-14?

TRAP-14 functions by binding to and activating PAR-1, a G protein-coupled receptor. This activation triggers downstream signaling cascades within the cell, leading to physiological responses such as platelet aggregation and secretion.^[1]

Q3: What are the main applications of **TRAP-14 amide** in research?

TRAP-14 is a valuable tool for in vitro and in vivo studies related to:

- Platelet activation and aggregation assays.
- Investigation of PAR-1 signaling pathways.
- Studies on thrombosis and hemostasis.
- Research into inflammatory responses.

Storage and Stability

Proper storage of **TRAP-14 amide** is crucial for maintaining its biological activity and ensuring experimental reproducibility. The peptide is available in lyophilized and in-solution forms, each with specific storage requirements.

Lyophilized TRAP-14 Amide

The lyophilized powder is the most stable form of the peptide.

Storage Recommendations for Lyophilized **TRAP-14 Amide**

Storage Condition	Temperature	Duration	Notes
Long-term Storage	-80°C	Up to 2 years	Recommended for optimal stability.
Mid-term Storage	-20°C	Up to 1 year	Suitable for frequent use.
Shipping	Room temperature	Short-term	Stable for short durations during shipping.

Data compiled from supplier information.

Handling Lyophilized Powder:

- Before opening, allow the vial to equilibrate to room temperature in a desiccator to prevent moisture condensation.

- Use sterile, high-purity water or an appropriate buffer for reconstitution.

Reconstituted TRAP-14 Amide

Once reconstituted, **TRAP-14 amide** is less stable and requires more stringent storage conditions.

Storage Recommendations for Reconstituted TRAP-14 Amide

Storage Condition	Temperature	Duration	Notes
In Solvent (Short-term)	-20°C	Up to 1 month	Aliquot to avoid repeated freeze-thaw cycles.
In Solvent (Longer-term)	-80°C	Up to 6 months	Preferred for longer storage of stock solutions.
At 2-8°C	2-8°C	Up to 14 days	For readily available working solutions.

Data compiled from supplier information.

Experimental Protocols

Protocol for Reconstitution of Lyophilized TRAP-14 Amide for In Vitro Assays

This protocol provides a general guideline for reconstituting **TRAP-14 amide** for use in in vitro experiments such as platelet aggregation assays.

Materials:

- Lyophilized **TRAP-14 amide**
- Sterile, nuclease-free water or a suitable buffer (e.g., PBS, HEPES)
- Sterile, low-protein-binding polypropylene tubes

Procedure:

- **Equilibrate:** Allow the vial of lyophilized **TRAP-14 amide** to reach room temperature before opening.
- **Solvent Addition:** Add the required volume of sterile water or buffer to the vial to achieve the desired stock concentration (e.g., 1 mM).
- **Dissolution:** Gently vortex or pipette the solution up and down to ensure the peptide is fully dissolved. Avoid vigorous shaking, which can cause aggregation.
- **Aliquoting:** Aliquot the stock solution into single-use volumes in low-protein-binding tubes to minimize waste and prevent degradation from repeated freeze-thaw cycles.
- **Storage:** Store the aliquots at -20°C or -80°C as per the stability guidelines.

Protocol for Assessing TRAP-14 Amide Stability using HPLC

This protocol outlines a method to evaluate the stability of a **TRAP-14 amide** solution over time using High-Performance Liquid Chromatography (HPLC).

Materials:

- **TRAP-14 amide** solution
- HPLC system with a UV detector
- C18 reverse-phase HPLC column
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in water
- Mobile Phase B: 0.1% TFA in acetonitrile
- HPLC vials

Procedure:

- **Sample Preparation:** Prepare aliquots of the **TRAP-14 amide** solution at the desired concentration and store them under the conditions to be tested (e.g., 4°C, room temperature).
- **Initial Analysis (Time 0):** Immediately after preparation, inject an aliquot of the **TRAP-14 amide** solution into the HPLC system.
- **HPLC Method:**
 - **Column:** C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).
 - **Mobile Phase:** A gradient of Mobile Phase A and Mobile Phase B. A typical gradient might be 5-95% B over 30 minutes.
 - **Flow Rate:** 1 mL/min.
 - **Detection:** UV absorbance at 214 nm or 280 nm.
 - **Temperature:** Maintain a constant column temperature (e.g., 25°C).
- **Data Acquisition:** Record the chromatogram and note the retention time and peak area of the intact **TRAP-14 amide**.
- **Time-Point Analysis:** At specified time intervals (e.g., 24 hours, 48 hours, 1 week), inject another aliquot from the stored samples and run the same HPLC method.
- **Data Analysis:** Compare the peak area of the intact **TRAP-14 amide** at each time point to the initial (Time 0) peak area. A decrease in the main peak area and the appearance of new peaks indicate degradation. Calculate the percentage of remaining intact peptide at each time point.

Troubleshooting Guides

Common Issues with TRAP-14 Amide Handling and Storage

Issue	Possible Cause	Recommended Solution
Poor Solubility	Peptide has aggregated; incorrect solvent used.	Use a small amount of organic solvent like DMSO or DMF to initially dissolve the peptide, then slowly add the aqueous buffer. For basic peptides, a slightly acidic buffer may help, and for acidic peptides, a slightly basic buffer.
Loss of Activity	Improper storage; repeated freeze-thaw cycles; degradation.	Ensure proper storage temperatures are maintained. Aliquot stock solutions into single-use volumes. Perform a stability check using HPLC or a functional assay.
Precipitation in Solution	High concentration; buffer incompatibility.	Try a lower working concentration. Test solubility in different buffers. Ensure the pH of the buffer is not close to the isoelectric point (pI) of the peptide.

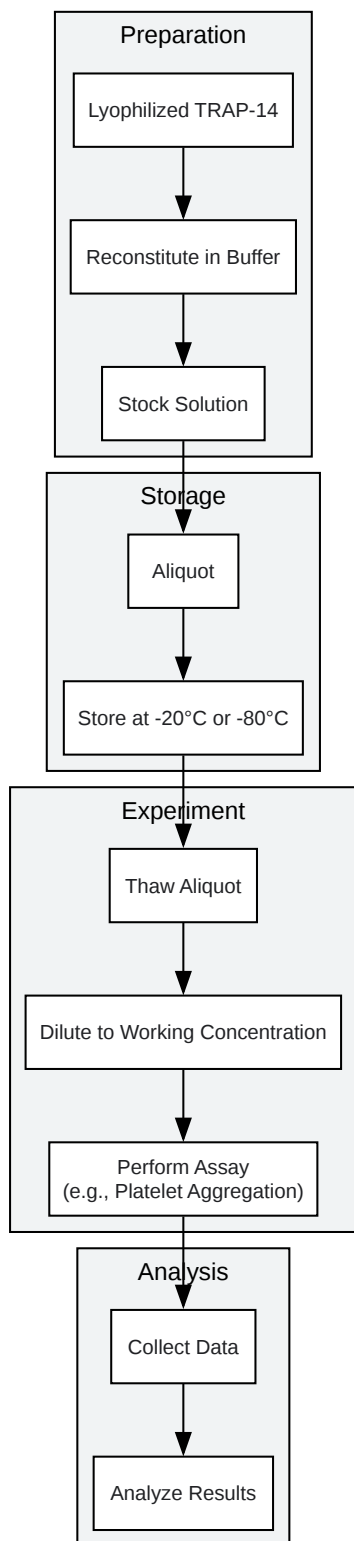
Troubleshooting TRAP-14 in Platelet Aggregation Assays

Issue	Possible Cause	Recommended Solution
No or Low Platelet Aggregation	Inactive TRAP-14; low platelet count; platelet dysfunction.	Verify the activity of the TRAP-14 stock with a fresh batch or a different agonist. Ensure the platelet count in the platelet-rich plasma (PRP) is within the optimal range. Use a positive control (e.g., thrombin) to confirm platelet responsiveness.
High Variability Between Replicates	Inconsistent pipetting; pre-activation of platelets during preparation.	Use calibrated pipettes and ensure consistent mixing. Handle blood samples and PRP gently to avoid premature platelet activation.
Spontaneous Aggregation	Platelet activation during sample preparation.	Ensure all equipment is clean and use appropriate anticoagulants (e.g., sodium citrate). Process blood samples promptly after collection.

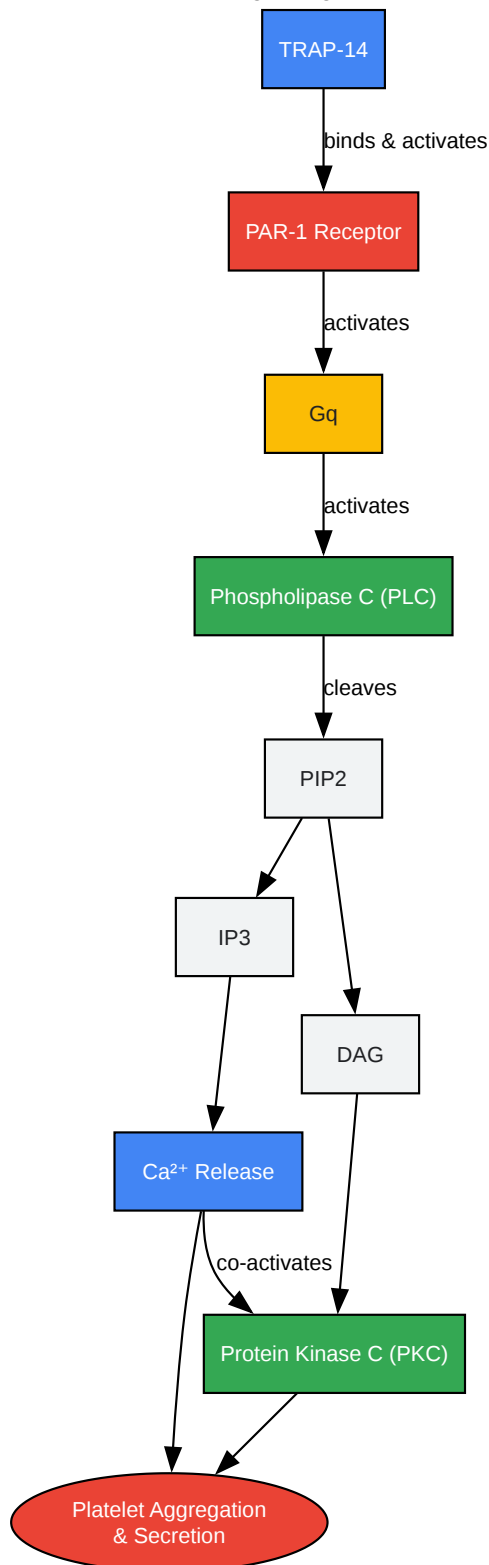
Visualizations

TRAP-14 Experimental Workflow

TRAP-14 Amide Experimental Workflow



TRAP-14 PAR-1 Signaling in Platelets



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References

- 1. HPLC Tech Tip: Approach to Peptide Analysis | Phenomenex [[phenomenex.com](https://www.phenomenex.com)]
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